

3-(Azepan-1-yl)-3-oxopropanenitrile molecular weight and formula

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Compound of Interest

Compound Name: 3-(Azepan-1-yl)-3-oxopropanenitrile

Cat. No.: B3104844

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In-Depth Technical Guide: 3-(Azepan-1-yl)-3-oxopropanenitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical and physical properties of **3-(Azepan-1-yl)-3-oxopropanenitrile**, a compound of interest in various research and development sectors.

Core Molecular Data

The fundamental molecular characteristics of **3-(Azepan-1-yl)-3-oxopropanenitrile** are summarized in the table below. These values are essential for a range of experimental and computational applications, from reaction stoichiometry to analytical method development.

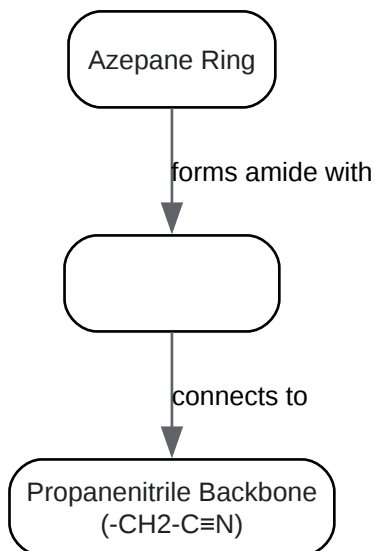
Parameter	Value	Source
Molecular Formula	C ₉ H ₁₄ N ₂ O	(Calculated)
Molecular Weight	166.22 g/mol	[1]
CAS Number	15029-31-9	[1]
InChI Key	RQFYTYZQYOWZRM- UHFFFAOYSA-N	[1]

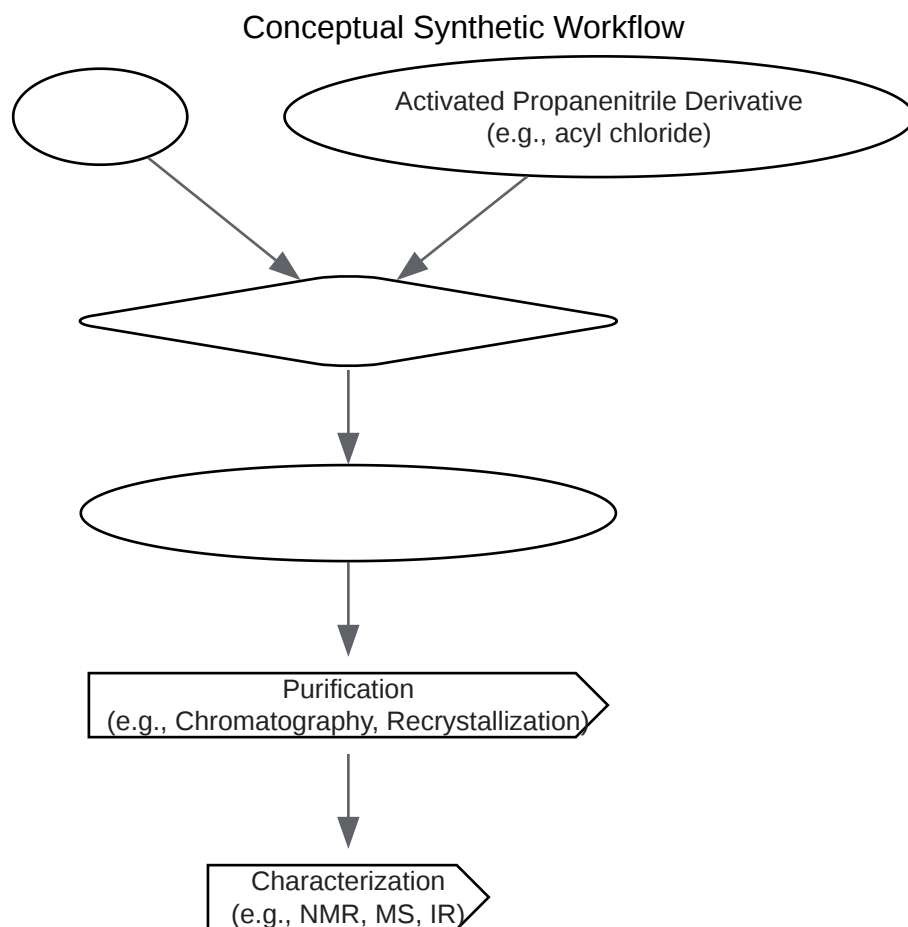
Chemical Structure and Properties

The structure of **3-(Azepan-1-yl)-3-oxopropanenitrile** features an azepane ring connected to a propanenitrile backbone through an amide linkage. This unique combination of functional groups dictates its chemical reactivity and physical properties.

Diagram of the Logical Relationship of Structural Components

Structural Relationship in 3-(Azepan-1-yl)-3-oxopropanenitrile





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References

- 1. cymitquimica.com [cymitquimica.com]

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